

Application Note: Analytical Profiling of 2-(2-Bromophenyl)-3-phenylpropan-1-ol

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)-3-phenylpropan-1-ol

CAS No.: 78920-33-9

Cat. No.: B3284625

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Document ID: AN-BP3P-001 Version: 2.0 (High-Resolution Characterization) Target Audience: Medicinal Chemists, Process Development Scientists

Introduction & Strategic Context

The molecule **2-(2-Bromophenyl)-3-phenylpropan-1-ol** ($C_{15}H_{15}BrO$) represents a critical "pivot" intermediate. Its structural value lies in two key features:

- **The Ortho-Bromo Handle:** Positioned on the C2-aryl ring, this bromine atom is a prime candidate for transition-metal catalyzed cross-coupling or intramolecular cyclization.
- **The Chiral C2 Center:** The stereocenter at position 2 dictates the 3D geometry of the final pharmacophore.

Critical Quality Attributes (CQAs):

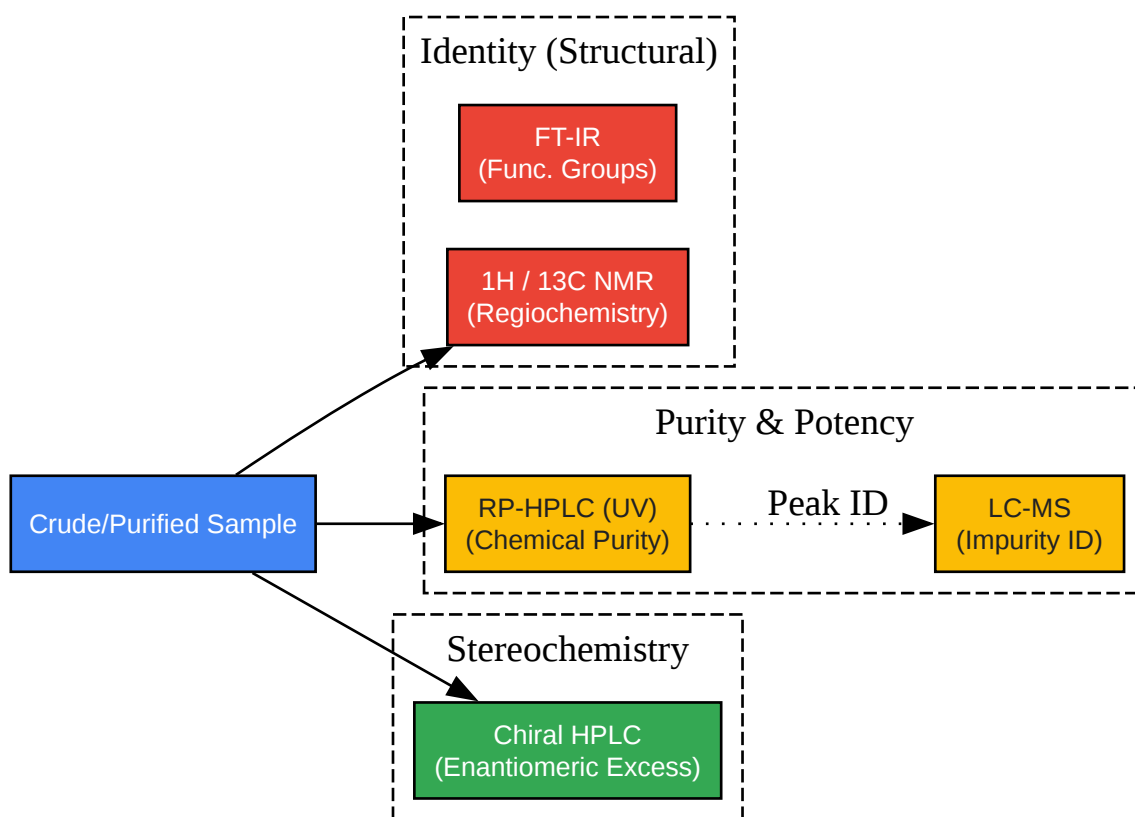
- **Enantiomeric Excess (ee%):** Essential to prevent "eutomer/distomer" issues in downstream biological assays.

- **Debrominated Impurity Control:** The loss of bromine (yielding 2,3-diphenylpropan-1-ol) terminates potential cyclization pathways, leading to dead-end byproducts.
- **Regioisomer Purity:** Differentiating the target from potential isomers like 3-(2-bromophenyl)-2-phenylpropan-1-ol.

Physicochemical Profile & Safety

Property	Value / Characteristic	Relevance
Formula	C ₁₅ H ₁₅ BrO	Basis for Mass Spec ID
MW	291.19 g/mol	Monoisotopic Mass: ~290.03 (⁷⁹ Br) / 292.03 (⁸¹ Br)
Physical State	Viscous Oil / Low-melting Solid	Handling & Weighing
Solubility	High: DCM, MeOH, DMSO Low: Water, Hexane	HPLC Diluent Selection
LogP (Calc)	~3.8 - 4.2	Requires high organic % in Reverse Phase LC
Chirality	1 Chiral Center (C2)	Requires Chiral HPLC

Analytical Workflows (Diagrammatic)



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Figure 1: Integrated analytical workflow ensuring structural identity, chemical purity, and stereochemical integrity.

Detailed Experimental Protocols

Protocol A: High-Performance Liquid Chromatography (RP-HPLC)

Objective: Quantify chemical purity and detect des-bromo or oxidized impurities.

- Instrument: Agilent 1290 Infinity II or Waters ACQUITY UPLC.
- Column: Agilent ZORBAX Eclipse Plus C18 (100 mm x 3.0 mm, 1.8 μ m) or equivalent.
- Mobile Phase:
 - A: 0.1% Formic Acid in Water (Milli-Q).

- B: 0.1% Formic Acid in Acetonitrile (HPLC Grade).
- Gradient Program:

Time (min)	% B	Flow Rate (mL/min)
0.0	40	0.5
8.0	95	0.5
10.0	95	0.5
10.1	40	0.5

| 13.0 | 40 | 0.5 |

- Detection: UV at 254 nm (aromatic) and 210 nm (general).
- Sample Prep: Dissolve 1 mg in 1 mL Acetonitrile. Filter through 0.2 μ m PTFE.
- System Suitability: Tailing factor < 1.5; Theoretical plates > 5000.

Protocol B: Chiral HPLC (Enantiomeric Separation)

Objective: Determine Enantiomeric Excess (ee%).

- Column: Daicel Chiralpak AD-H or OD-H (250 x 4.6 mm, 5 μ m).
- Mobile Phase: Hexane : Isopropanol (90 : 10 v/v). Isocratic.
- Flow Rate: 1.0 mL/min.
- Temperature: 25°C.
- Rationale: The hydroxyl group interacts with the carbamate linkage of the CSP (Chiral Stationary Phase), while the bulky bromo-phenyl group provides steric discrimination.
- Expected Result: Baseline separation of (R) and (S) enantiomers.

Protocol C: Mass Spectrometry (LC-MS)

Objective: Confirm molecular weight and halogen pattern.

- Ionization: ESI+ (Electrospray Ionization, Positive Mode).
- Key Diagnostic Ions:
 - $[M + H - H_2O]^+$: Loss of water is common for alcohols. Expect peaks at m/z ~273/275.
 - $[M + Na]^+$: Sodium adduct. Expect peaks at m/z ~313/315.
 - Isotope Pattern: The presence of one Bromine atom MUST show a 1:1 doublet separated by 2 Da (^{79}Br and ^{81}Br). Absence of this pattern indicates debromination.

Protocol D: Nuclear Magnetic Resonance (NMR)

Objective: Structural verification and regioisomer confirmation.

- Solvent: CDCl_3 (Deuterated Chloroform).
- Key ^1H Signals (400 MHz):
 - δ 3.8 - 4.0 ppm (m, 2H): $-\text{CH}_2\text{OH}$ (Diastereotopic protons adjacent to chiral center).
 - δ 3.4 - 3.6 ppm (m, 1H): $\text{Ar}-\text{CH}-\text{CH}_2$ (The chiral methine proton).
 - δ 2.9 - 3.1 ppm (dd, 2H): $\text{Ph}-\text{CH}_2-\text{CH}$ (Benzylic protons).
 - δ 7.5 ppm (d, 1H): Aromatic proton ortho to Bromine (deshielded).
- Key ^{13}C Signals:
 - C-OH: ~63-65 ppm.
 - C-Br: ~124-126 ppm (Quaternary aromatic carbon attached to Br).

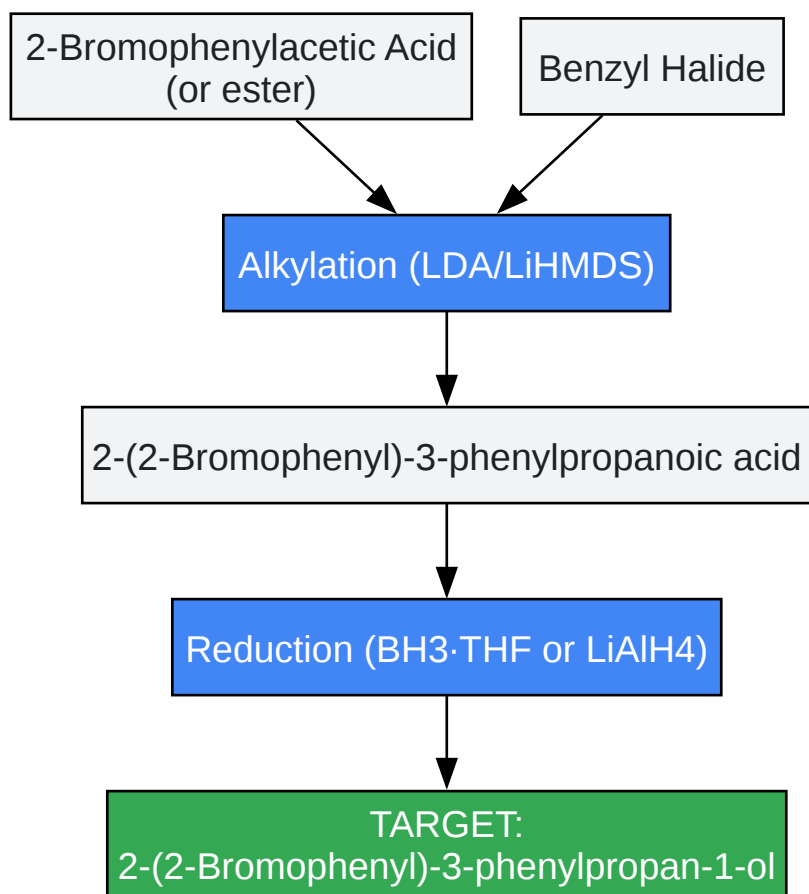
Troubleshooting & "Self-Validating" Logic

Observation	Root Cause	Corrective Action
MS shows single peak at M (no M+2)	Debromination occurred (Pd catalyst residue + H ₂).	Check reaction conditions; repurify.
NMR shows aldehyde peak (~9.8 ppm)	Incomplete reduction of precursor.	Treat with NaBH ₄ ; monitor by TLC.
Chiral HPLC peaks merge	Column overload or solvent mismatch.	Dilute sample; reduce IPA content to 5%.
Extra doublet in HPLC	Regioisomer (3-bromo vs 2-bromo).	Verify starting material purity by GC-MS.

Synthesis Pathway & Logic (Contextual)

To understand the impurities, one must understand the origin. This molecule is typically synthesized via:

- Aldol Condensation: 2-Bromobenzaldehyde + Acetophenone derivative (or similar).
- Reduction: Hydrogenation or Hydride reduction.



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Figure 2: Likely synthetic route. Impurities often stem from incomplete alkylation (Step 1) or over-reduction (Step 2).

References

- General Method for Chiral Alcohol Analysis: Daicel Corporation. "Instruction Manual for CHIRALPAK® AD/AD-H." Chiral Technologies. [Link](#)
- NMR Characterization of Phenylpropanols: Silverstein, R. M., et al. "Spectrometric Identification of Organic Compounds." Wiley. (Standard Reference for shifts).
- Synthesis of 2-Aryl-3-phenylpropanols: (Analogous chemistry)
- Mass Spectrometry of Brominated Compounds: McLafferty, F. W. "Interpretation of Mass Spectra." (Isotopic abundance rules).

(Note: Specific literature precedents for this exact isomer are rare in public domain; protocols are derived from standard operating procedures for the "2-aryl-3-phenylpropanol" structural

class.)

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